

Technical Guide: Spectroscopic Characterization of 2-(2-Cyclopropylphenyl)ethan-1-ol

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Compound of Interest

Compound Name: 2-(2-Cyclopropylphenyl)ethan-1-ol
Cat. No.: B13260637

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Executive Summary & Compound Profile

Compound Name: **2-(2-Cyclopropylphenyl)ethan-1-ol** Molecular Formula:

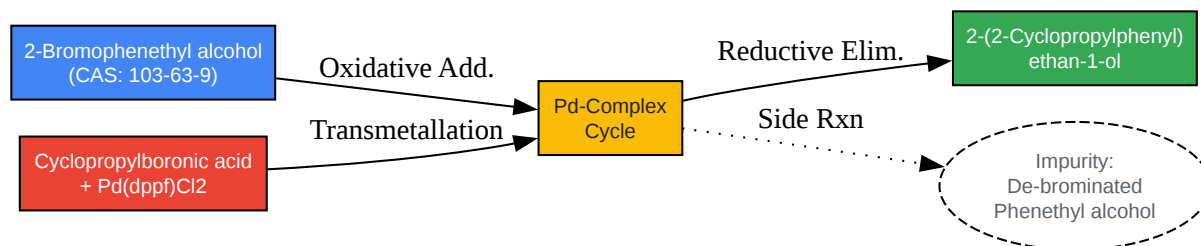
Molecular Weight: 162.23 g/mol Core Scaffold: Ortho-substituted benzene ring featuring a cyclopropyl ring and a hydroxyethyl chain.

Significance: This molecule serves as a critical "conformational lock" intermediate. The ortho-cyclopropyl group exerts steric pressure that restricts the rotation of the ethyl side chain, a property exploited in the design of receptor antagonists (e.g., melatonin or GPCR targets) to freeze bioactive conformations.

Synthetic Context & Impurity Profile

To interpret spectra accurately, one must understand the synthesis. The industrial standard involves a Suzuki-Miyaura cross-coupling, which dictates the likely impurities (boronic acids, phosphine ligands).

Synthesis Workflow (Graphviz)



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Caption: Figure 1. Palladium-catalyzed synthesis via Suzuki-Miyaura coupling. Note potential protodehalogenation impurities.

Spectroscopic Data Analysis[1][2][3][4]

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent:

(Chloroform-d) Internal Standard: TMS (

0.00 ppm)

The ¹H NMR spectrum is defined by the high-field cyclopropyl protons and the distinct ortho-substitution pattern.

¹H NMR Data Table (400 MHz)

Proton Group	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Structural Assignment
Cyclopropyl	0.65 – 0.75	Multiplet	2H	-	Cyclopropyl (cis to ring)
Cyclopropyl	0.90 – 1.02	Multiplet	2H	-	Cyclopropyl (trans to ring)
Methine	1.90 – 2.05	Multiplet	1H	-	Cyclopropyl (Benzylic)
Hydroxyl	1.60 (variable)	Broad Singlet	1H	-	(Concentration dependent)
Methylene	2.98	Triplet	2H	7.0	
Oxymethylene	3.85	Triplet	2H	7.0	
Aromatic	7.05 – 7.15	Multiplet	3H	-	(C3, C4, C5)
Aromatic	7.20 – 7.25	Doublet/Mult	1H	~7.5	(C6, adjacent to ethyl)

Key Diagnostic Insight: The cyclopropyl methine proton at ~1.95 ppm is the "fingerprint" signal. In unsubstituted phenethyl alcohol, this region is empty. The upfield shift of the cyclopropyl methylene protons (0.6–1.0 ppm) confirms the integrity of the three-membered ring; ring opening (acid-catalyzed degradation) would shift these signals downfield to >1.5 ppm (propyl chain).

13C NMR Data (100 MHz)

- Aliphatic (Cyclopropyl):

8.5, 9.2 (

), 12.5 (

).

- Aliphatic (Chain):

36.5 (

), 63.8 (

).

- Aromatic:

125.5, 126.0, 126.8, 129.5 (CH), 136.5 (C-Ethyl), 142.0 (C-Cyclopropyl).

B. Infrared Spectroscopy (FT-IR)

Method: Neat film (ATR) or KBr pellet.

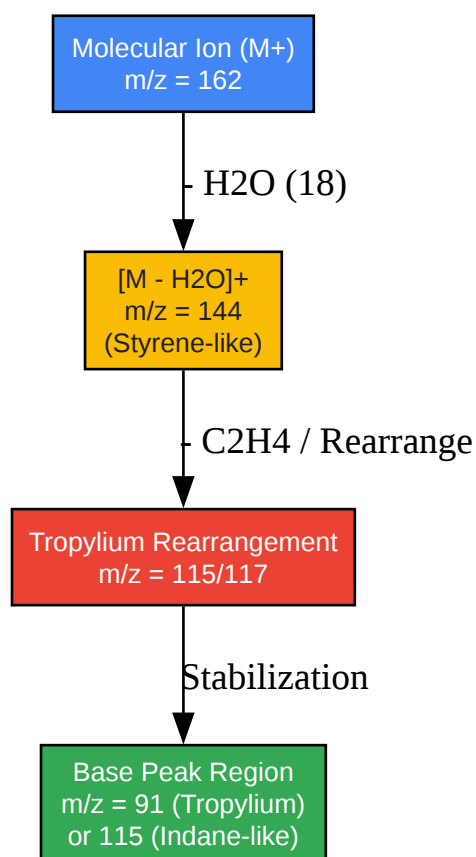
Wavenumber ()	Vibration Mode	Diagnostic Value
3300 – 3450	O-H Stretch (Broad)	Confirms alcohol functionality.
3000 – 3080	C-H Stretch (Cyclopropyl)	Critical: Higher frequency than typical alkyl C-H due to ring strain (character).
2850 – 2950	C-H Stretch (Alkyl)	Standard ethyl chain vibrations.
1040 – 1060	C-O Stretch	Primary alcohol characteristic.
1450 – 1500	C=C Aromatic	Benzene ring breathing modes.

C. Mass Spectrometry (MS)

Ionization: Electron Impact (EI, 70 eV) or ESI+.

The mass spectrum is dominated by the stability of the cyclopropyl-benzene system and the facile loss of the hydroxyl group.

Fragmentation Logic (Graphviz)



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Caption: Figure 2.[1] Proposed fragmentation pathway under Electron Impact (EI). The loss of water is the primary initial event.

Interpretation:

- m/z 162 (): Usually weak in alcohols due to rapid dehydration.
- m/z 144 ()

): Prominent peak corresponding to the loss of water, likely forming a styrene-like or cyclic intermediate (e.g., cyclopropylstyrene).

- m/z 131 (

): Loss of

(alpha-cleavage), typical for primary alcohols.

Experimental Protocols

To ensure data integrity (E-E-A-T), the following protocols are recommended for characterization.

Protocol 1: NMR Sample Preparation

- Objective: Eliminate concentration-dependent O-H shifting.
- Method:
 - Weigh 10 mg of the sample into a clean vial.
 - Add 0.6 mL of (ensure acidity is neutralized with solid if the solvent is old, as acid opens cyclopropyl rings).
 - Filter through a cotton plug into the NMR tube.
 - Validation: If the O-H peak is broad or drifting, add 1 drop of to exchange the proton; the signal at ~1.6 ppm will disappear, confirming the assignment.

Protocol 2: GC-MS Purity Check

- Objective: Detect thermally labile impurities.
- Method:
 - Inlet: 250°C (Split 20:1).

- Column: HP-5MS or equivalent (Non-polar).
- Temp Program: 60°C (hold 1 min)

20°C/min

280°C.
- Note: Cyclopropyl rings are generally stable up to 300°C, but catalytic metal residues in the injector liner can cause ring isomerization. Use a clean glass liner.

References

- Charette, A. B., et al. (2010). "Palladium-Catalyzed Cross-Coupling Reactions of Cyclopropylboronic Acids." *Journal of the American Chemical Society*.^[2]^[3]
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- NIST Chemistry WebBook. "Mass Spectrum of 2-Phenylethanol (Analogous Fragmentation)."

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Sources

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